

Zirconium nitrate molecular formula and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Zirconium nitrate*

Cat. No.: *B079258*

[Get Quote](#)

An In-depth Technical Guide to **Zirconium Nitrate**: Molecular Formula, Structure, and Applications

This technical guide provides a comprehensive overview of **zirconium nitrate**, focusing on its molecular formula, chemical structure, properties, synthesis, and applications relevant to researchers, scientists, and professionals in drug development.

Molecular Identity and Properties

Zirconium nitrate is an inorganic compound that exists in both anhydrous and hydrated forms. The anhydrous form, zirconium tetrinitrate, is a volatile transition metal salt.[\[1\]](#)[\[2\]](#) The most common hydrated form is the pentahydrate, $\text{Zr}(\text{NO}_3)_4 \cdot 5\text{H}_2\text{O}$.[\[1\]](#)

Synonyms: Zirconium(IV) nitrate, Zirconium tetrinitrate, Tetranitratozirconium.[\[1\]](#)[\[3\]](#)[\[4\]](#)

The physical and chemical properties of **zirconium nitrate** are summarized in the table below.

Property	Value	Source
Molecular Formula	Zr(NO ₃) ₄ (anhydrous)	[1] [2] [5]
Zr(NO ₃) ₄ ·5H ₂ O (pentahydrate)	[1]	
Molar Mass	339.24 g/mol (anhydrous)	[1] [3]
Appearance	White, hygroscopic, volatile solid/transparent plates	[1] [2] [3] [6]
Melting Point	58.5 °C (anhydrous)	[1]
Boiling Point	Decomposes at 100 °C	[1] [2] [3]
Solubility	Very soluble in water and ethanol	[1] [2] [3] [6]
Aqueous Solution	Acidic	[1] [6]
Refractive Index	1.6 (pentahydrate)	[1] [3]
UN Number	2728	[1]
Hazard Class	5.1 (Oxidizing Substance)	[1] [4]

Molecular and Crystal Structure

The structure of **zirconium nitrate** is characterized by the coordination of nitrate groups to the central zirconium atom. In the gas phase or as an anhydrous solid, the molecule is Zr(NO₃)₄. However, in the presence of other ions or water, it readily forms complex structures.

- Anhydrous Zirconium(IV) Nitrate: In its anhydrous form, **zirconium nitrate** is a volatile molecular compound where the nitrate groups act as ligands to the central zirconium(IV) ion. [\[1\]](#)[\[2\]](#)
- Complex Anions and Cations: **Zirconium nitrate** is a key component in various complex ions.
 - The pentanitratozirconate anion, [Zr(NO₃)₅]⁻, features a structure where all five nitrate groups are bidentate, coordinating to the zirconium atom through two oxygen atoms each.

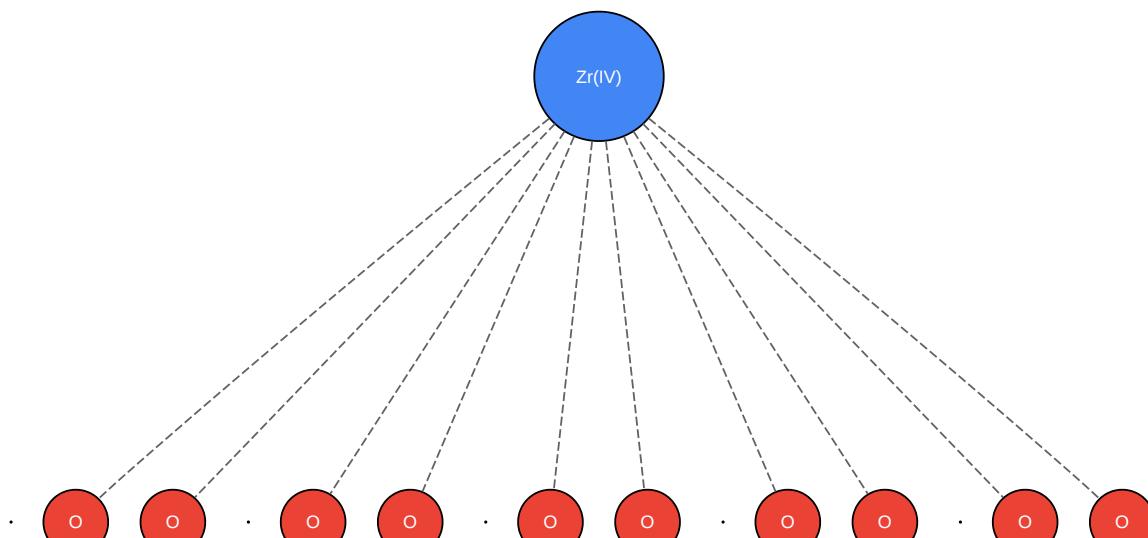
This results in a bicapped square antiprism geometry.[1]

- The aquo complex cation, $[\text{Zr}(\text{NO}_3)_3(\text{H}_2\text{O})_3]^+$, exhibits a tricapped trigonal prismatic structure, with three bidentate nitrate groups and three water molecules coordinated to the zirconium center.[1][7]

The crystallographic data for several complex salts containing these ions have been determined, providing precise insights into their solid-state structures.

Compound	Crystal System	Space Group	Unit Cell Dimensions	Density (g/cm ³)
$(\text{NO}_2)_3$ $[\text{Zr}(\text{NO}_3)_3 \cdot 3\text{H}_2\text{O}]_2$	Hexagonal	P3c1	$a = 10.292 \text{ \AA}$, $c = 14.84 \text{ \AA}$	2.181
$(\text{NO}_3)_3$			$a = 7.497 \text{ \AA}$, $b = 11.567 \text{ \AA}$, $c = 14.411 \text{ \AA}$, $\beta = 96.01^\circ$	2.855
$(\text{NH}_4)\text{Zr}(\text{NO}_3)_5 \cdot \text{HNO}_3$	Orthorhombic	Pna2 ₁	$a = 14.852 \text{ \AA}$, $b = 7.222 \text{ \AA}$, $c = 13.177 \text{ \AA}$	2.267

Data sourced from Wikipedia.[1]

Coordination in the $[\text{Zr}(\text{NO}_3)_5]$ Anion[Click to download full resolution via product page](#)

Caption: Bidentate coordination of five nitrate ligands to a central Zr(IV) ion.

Experimental Protocols: Synthesis of Zirconium Nitrate

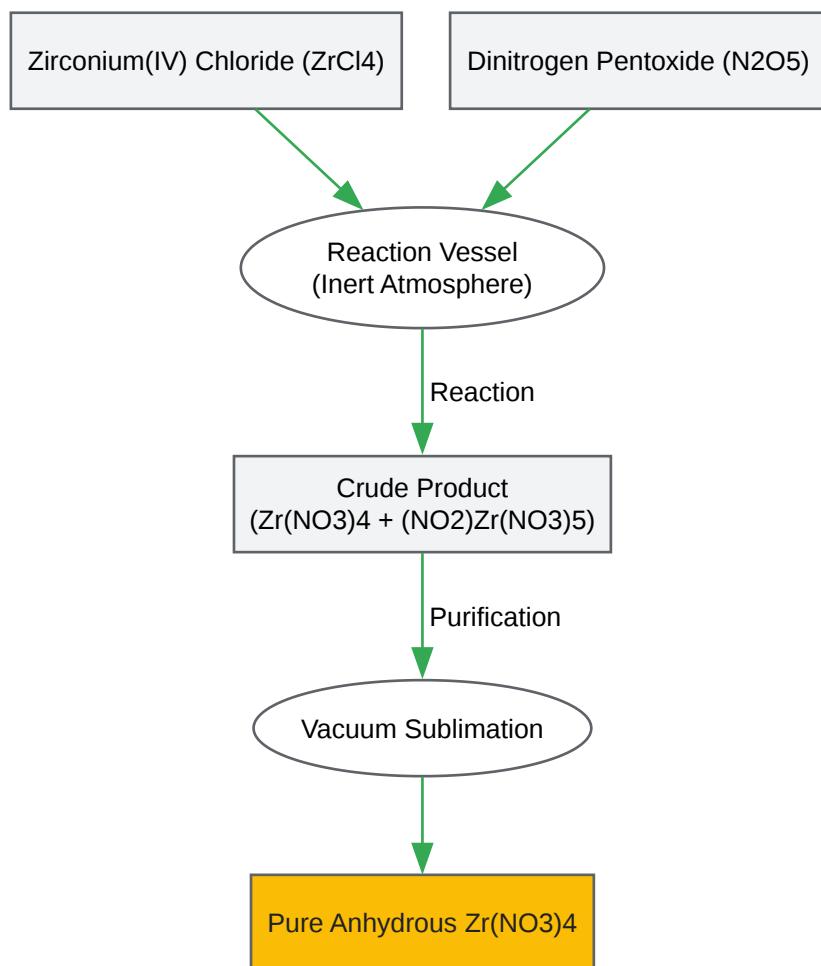
Protocol 1: Synthesis of Anhydrous Zirconium Nitrate

Anhydrous **zirconium nitrate** can be prepared through the reaction of zirconium(IV) chloride with dinitrogen pentoxide.^[1]^[2]

Methodology:

- Place anhydrous zirconium(IV) chloride (ZrCl_4) in a reaction vessel under an inert, dry atmosphere.

- Introduce dinitrogen pentoxide (N_2O_5) to react with the ZrCl_4 . The reaction proceeds according to the following equation: $\text{ZrCl}_4 + 4 \text{N}_2\text{O}_5 \rightarrow \text{Zr}(\text{NO}_3)_4 + 4 \text{ClNO}_2$ ^[1]
- The resulting anhydrous **zirconium nitrate** is volatile and can be purified from byproducts, such as nitronium pentanitratozirconate ($(\text{NO}_2)\text{Zr}(\text{NO}_3)_5$), via sublimation in a vacuum.^{[1][2]}



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of anhydrous **zirconium nitrate**.

Protocol 2: Synthesis of Zirconium Nitrate Pentahydrate

The hydrated form is typically prepared by dissolving a zirconium precursor, such as zirconium dioxide or zirconium hydroxide, in nitric acid.^{[1][6]}

Methodology:

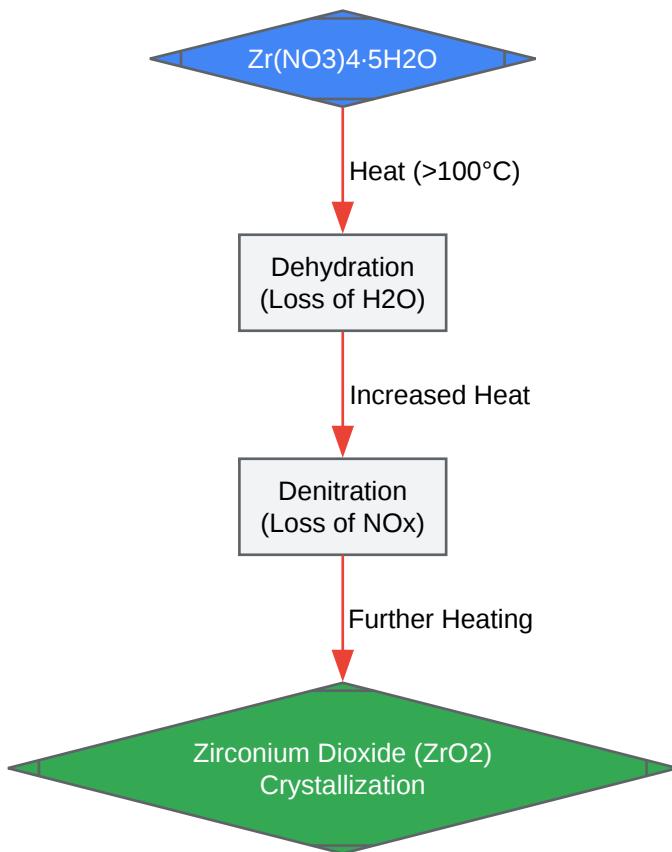
- Dissolve zirconium dioxide (ZrO_2) in concentrated nitric acid (HNO_3).[\[1\]](#)[\[2\]](#)
- Heat the solution gently to ensure complete dissolution.
- Evaporate the resulting solution to dryness.[\[1\]](#)
- Upon cooling and crystallization, **zirconium nitrate** pentahydrate ($\text{Zr}(\text{NO}_3)_4 \cdot 5\text{H}_2\text{O}$) is formed. [\[1\]](#)[\[6\]](#) It is noted, however, that it can be easier to crystallize zirconyl nitrate ($\text{ZrO}(\text{NO}_3)_2$) from such a solution.[\[1\]](#)

Chemical Reactivity and Applications

Zirconium nitrate serves as a versatile precursor and reagent in various chemical applications, from materials science to organic synthesis.

Thermal Decomposition

Upon heating to approximately 100 °C, **zirconium nitrate** decomposes to yield zirconium dioxide (ZrO_2), also known as zirconia.[\[1\]](#)[\[2\]](#) This property makes it an excellent single-source precursor for producing zirconia thin films and nanoparticles.



[Click to download full resolution via product page](#)

Caption: Thermal decomposition pathway of **zirconium nitrate** to zirconia.

Applications in Research and Industry

- Precursor for Zirconia (ZrO₂): **Zirconium nitrate** is widely used as a precursor in the synthesis of zirconia-based materials.^[8] Its volatility allows for its use in chemical vapor deposition (CVD) to create high-purity zirconia films on substrates like silicon.^[1] This method is advantageous as it does not introduce contaminants like hydrogen or fluorine.^[1] It is also used in sol-gel and co-precipitation methods to synthesize zirconia nanoparticles with controlled size and morphology.^{[8][9]}
- Catalysis: Zirconium-based materials, often derived from **zirconium nitrate**, are used as catalysts.^[10] For example, it can be used as a Lewis acid catalyst in the formation of N-substituted pyrroles.^[2] It is also a component in the synthesis of robust metal-organic frameworks (MOFs) like UIO-66, which have applications in photocatalysis for degrading pollutants such as tetracycline.^[11]

- Nuclear Industry: Zirconium free from hafnium is essential for nuclear reactor construction.[1] **Zirconium nitrate** plays a role in the separation of these two elements through a liquid-liquid extraction process involving tributylphosphate.[1]
- Organic Synthesis: Anhydrous **zirconium nitrate** can be used to nitrate certain aromatic compounds in a non-traditional manner.[2] For instance, it nitrates pyridine to 3-nitropyridine and 4-nitropyridine, and quinoline to 3-nitroquinoline and 7-nitroquinoline.[2]
- Other Uses: It also serves as an analytical standard for zirconium and is used as a preservative.[1][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Zirconium nitrate - Wikipedia [en.wikipedia.org]
- 2. Zirconium nitrate - Sciencemadness Wiki [sciencemadness.org]
- 3. Zirconium nitrate | N4O12Zr | CID 26251 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. americanelements.com [americanelements.com]
- 6. Zirconium nitrate | 13746-89-9 [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. Zirconia-based nanomaterials: recent developments in synthesis and applications - Nanoscale Advances (RSC Publishing) DOI:10.1039/D2NA00367H [pubs.rsc.org]
- 9. Zirconium nitrate pentahydrate | 13986-27-1 | Benchchem [benchchem.com]
- 10. Synthesis and Biomedical Applications of Zirconium Nanoparticles: Advanced Leaps and Bounds in the Recent Past - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Zirconium nitrate molecular formula and structure]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b079258#zirconium-nitrate-molecular-formula-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com